

4-Bromo-3-(trifluoromethyl)phenol CAS number 320-49-0

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethyl)phenol

Cat. No.: B1289219

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An In-Depth Technical Guide to 4-Bromo-3-(trifluoromethyl)phenol

CAS Number: 320-49-0

This technical guide provides a comprehensive overview of **4-Bromo-3-(trifluoromethyl)phenol**, a key chemical intermediate used in various fields of advanced organic synthesis. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its properties, synthesis, reactivity, and applications.

Physicochemical and Spectroscopic Properties

4-Bromo-3-(trifluoromethyl)phenol is an off-white solid compound. Its unique structure, featuring a phenol ring substituted with a bromine atom and an electron-withdrawing trifluoromethyl group, dictates its chemical behavior and utility as a versatile building block in synthesis. The trifluoromethyl group, in particular, is known to enhance properties like lipophilicity and metabolic stability in derivative compounds.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	320-49-0	[1]
Molecular Formula	C ₇ H ₄ BrF ₃ O	[1]
Molecular Weight	241.01 g/mol	[1]
Physical Form	Solid, Off-white powder	[1]
Melting Point	44-46 °C	
Boiling Point	61-63 °C at 3.5-4.0 Torr	[2]
Density	1.752 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in Methanol	[2]
Purity	Typically ≥98.0%	
InChI Key	VOWPIDJSINRFPZ- UHFFFAOYSA-N	[1]

While specific, detailed spectroscopic data for **4-Bromo-3-(trifluoromethyl)phenol** is not extensively published in the provided search results, typical spectral characteristics can be inferred. The ¹H NMR spectrum would show distinct aromatic protons with couplings influenced by the bromine, hydroxyl, and trifluoromethyl substituents. The ¹³C NMR would show characteristic shifts for the carbon attached to the bromine, the trifluoromethyl group (with C-F coupling), and the hydroxyl-bearing carbon. The IR spectrum would feature a prominent O-H stretching band and characteristic aromatic C-H and C-Br stretches.

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-3-(trifluoromethyl)phenol** typically involves the electrophilic bromination of 3-(trifluoromethyl)phenol. The hydroxyl group is a strong ortho-, para-director, while the trifluoromethyl group is a meta-director. This substitution pattern directs the incoming bromine to the positions ortho and para to the hydroxyl group.

Experimental Protocol: Electrophilic Bromination of 3-(Trifluoromethyl)phenol

This protocol is based on a general method for the bromination of substituted phenols, adapted from a procedure for a related isomer.[\[3\]](#)

Objective: To synthesize **4-Bromo-3-(trifluoromethyl)phenol** via electrophilic bromination.

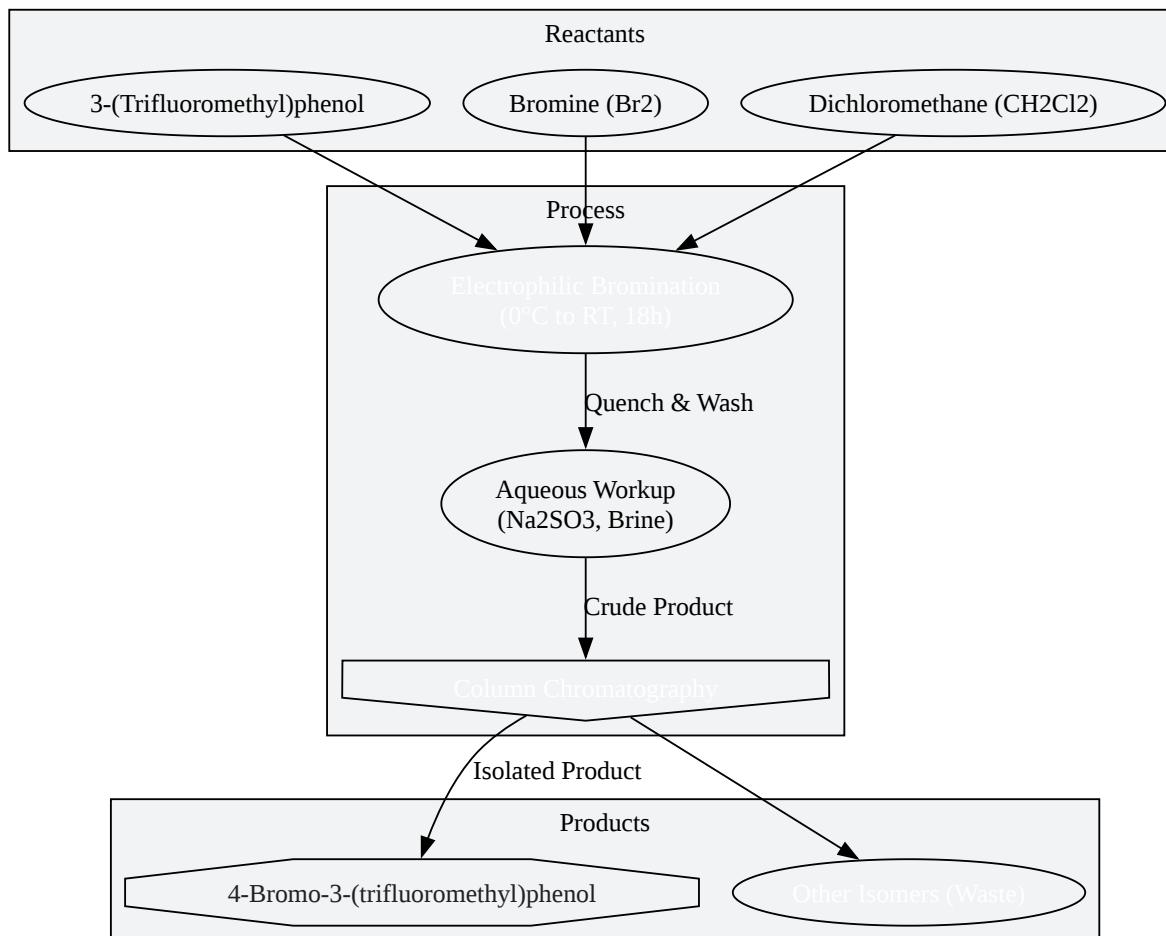
Materials:

- 3-(Trifluoromethyl)phenol (1 eq.)
- Bromine (1 eq.)
- Dichloromethane (CH_2Cl_2)
- Aqueous sodium sulfite (Na_2SO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

Procedure:

- Dissolve 3-(trifluoromethyl)phenol (1 eq.) in dichloromethane in a round-bottom flask.
- Cool the solution to 0°C using an ice bath.
- Add a solution of bromine (1 eq.) in dichloromethane dropwise to the cooled phenol solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Stir the mixture for approximately 18 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel.

- Wash the mixture with an aqueous solution of sodium sulfite to quench any unreacted bromine, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure.
- The resulting crude residue will contain a mixture of brominated isomers. Purify the residue using silica gel column chromatography to isolate the **4-Bromo-3-(trifluoromethyl)phenol** isomer.

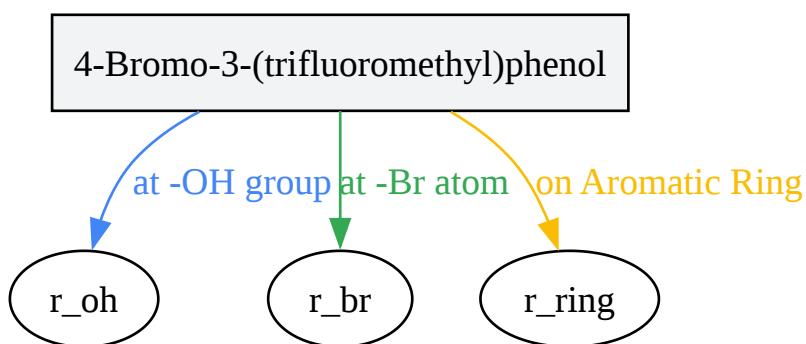
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Chemical Reactivity and Applications

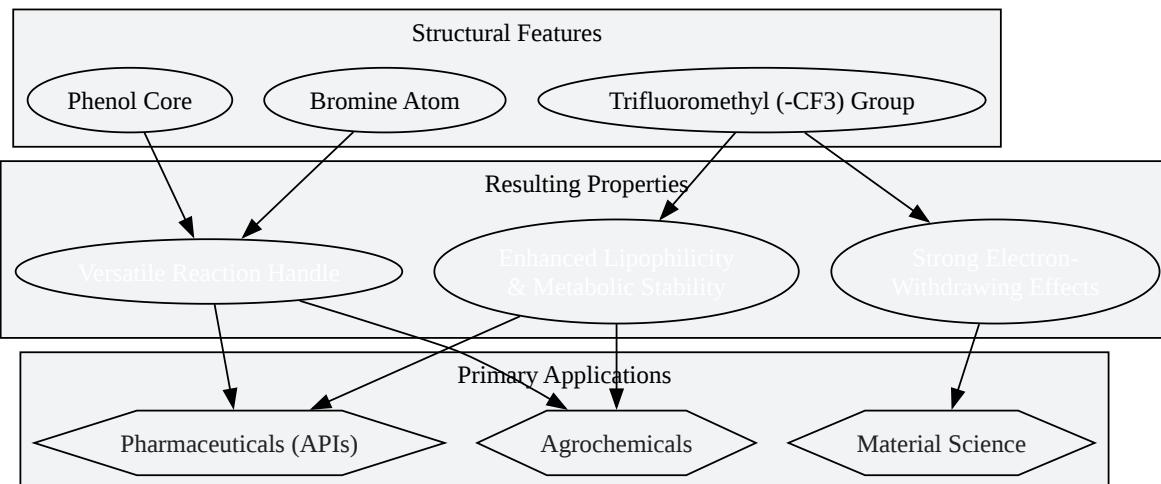
The chemical structure of **4-Bromo-3-(trifluoromethyl)phenol** provides multiple sites for further chemical modification, making it a valuable intermediate.

- Phenolic Hydroxyl Group: The hydroxyl group can undergo O-alkylation or O-acylation to produce a wide range of ethers and esters.
- Bromine Atom: The bromine atom is a versatile handle for various carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki-Miyaura and Buchwald-Hartwig couplings.[4]
- Aromatic Ring: The ring itself can undergo further electrophilic substitution, although the existing substituents' directing effects must be considered.

This reactivity profile makes it a crucial component in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries. It serves as a foundational building block for creating Active Pharmaceutical Ingredients (APIs) and new crop protection agents. The trifluoromethyl group often imparts desirable properties to the final products, such as increased biological activity and metabolic stability.



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Biological Activity

While specific biological activity data for **4-Bromo-3-(trifluoromethyl)phenol** is not detailed in the available literature, brominated phenols as a class are known to exhibit a range of biological effects, including antimicrobial and antioxidant activities.^{[5][6][7]} For instance, some bromophenol derivatives have shown potential in ameliorating oxidative damage and inducing apoptosis in cancer cells.^[7] The inclusion of the trifluoromethyl group is a common strategy in medicinal chemistry to enhance the efficacy and pharmacokinetic profile of drug candidates. Therefore, derivatives of **4-Bromo-3-(trifluoromethyl)phenol** are considered promising candidates for the development of new therapeutic agents.

Safety and Handling

4-Bromo-3-(trifluoromethyl)phenol is a hazardous chemical and must be handled with appropriate safety precautions.

Table 2: GHS Hazard and Precautionary Information

Category	Statement Code	Statement Text	Source(s)
Hazard	H302	Harmful if swallowed.	[1] [8]
H315		Causes skin irritation.	[1] [8]
H319		Causes serious eye irritation.	[1] [8]
H335		May cause respiratory irritation.	[1] [8]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[1] [8]
P271		Use only outdoors or in a well-ventilated area.	[9]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[9]
P302+P352		IF ON SKIN: Wash with plenty of soap and water.	[1]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[9]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9]

P501

Dispose of
contents/container to
an approved waste
disposal plant. [9]

Handling and Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[9]
- Keep away from heat and sources of ignition.
- Use personal protective equipment (PPE) as required, including gloves, safety glasses, and a lab coat.[9]
- Handle in accordance with good industrial hygiene and safety practices.[8]

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[9]
- In Case of Skin Contact: Wash off with soap and plenty of water. Remove all contaminated clothing and shoes. Consult a physician.[9]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[9]

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